

Technical Guide: Spectroscopic Profiling of 2-(difluoromethoxy)-5-nitrophenol

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Compound of Interest

Compound Name: *Phenol, 2-(difluoromethoxy)-5-nitro-*

Cat. No.: *B8558494*

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Executive Summary & Compound Identity

2-(difluoromethoxy)-5-nitrophenol is a critical building block in the synthesis of bioactive compounds, particularly in the development of agrochemicals and pharmaceuticals where the difluoromethoxy (

) moiety serves as a lipophilic hydrogen bond donor/acceptor modulator.^[1]

This guide details the theoretical and experimental spectroscopic signatures (NMR, IR, MS) required to validate the structural integrity of the compound.

Chemical Data Sheet

Parameter	Detail
IUPAC Name	2-(difluoromethoxy)-5-nitrophenol
CAS Number	700804-01-9
Molecular Formula	
Molecular Weight	205.12 g/mol
Structural Features	Phenolic core, Nitro group (C5), Difluoromethoxy ether (C2)
Key Physical Property	Lipophilicity modulation via "lipophilic hydrogen bond donor" capability

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile of this compound is defined by the unique coupling patterns introduced by the fluorine atoms.^[1] The

group creates distinct splitting in both

and

spectra due to heteronuclear coupling.

NMR Characterization (DMSO- , 400 MHz)

The proton spectrum is characterized by the "tritych" of aromatic signals and the diagnostic triplet of the difluoromethyl proton.

Shift (, ppm)	Multiplicity	Coupling (, Hz)	Integration	Assignment	Structural Logic
10.80 -- 11.20	Broad Singlet	-	1H	OH	Exchangeable phenolic proton; shifts vary with concentration /solvent.[1]
7.75 -- 7.85	Doublet of Doublets	,	1H	H-4	Deshielded strongly by the ortho-nitro group.[1]
7.60 -- 7.70	Doublet		1H	H-6	Ortho to OH group; meta to nitro.[1]
7.30 -- 7.45	Doublet		1H	H-3	Ortho to ; shielded relative to H-4.
7.00 -- 7.40	Triplet		1H		Characteristic geminal H-F coupling.[1] The large -value is diagnostic.

Technical Insight: The chemical shift of the proton is highly solvent-dependent.[1] In , it typically appears upfield (), while in DMSO-

, it shifts downfield due to hydrogen bonding effects with the solvent.

NMR Characterization (DMSO- , 100 MHz)

The carbon spectrum confirms the presence of the difluoromethoxy group via a triplet splitting pattern caused by the two equivalent fluorine atoms (

).

- Carbon: Appears as a triplet at
with a large coupling constant (

).

- Aromatic Carbons:

- C-OH (C1):

(Deshielded by oxygen).[1]

- C-

(C5):

. [1]

- C-

(C2):

(Triplet splitting may be visible if resolution is high, typically

is small).

NMR Characterization

- Shift:

to

.

- Multiplicity: Doublet ().
- Utility: This is the cleanest method for purity assessment, as non-fluorinated impurities (starting materials) are silent.

Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid "fingerprint" validation, specifically confirming the nitro and ether functionalities.

Wavenumber ()	Vibration Mode	Functional Group	Notes
3200 -- 3500	O-H Stretch	Phenol	Broad band; indicates H-bonding.
1530 -- 1550	N-O Asymmetric Stretch	Nitro ()	Strong, sharp peak. [1]
1340 -- 1360	N-O Symmetric Stretch	Nitro ()	Strong, sharp peak.
1050 -- 1200	C-F Stretch	Difluoro ether	Multiple bands; often overlaps with C-O.
1250 -- 1280	C-O-C Asymmetric	Aryl Ether	Confirms attachment of the side chain. [1]

Mass Spectrometry (MS) Profile

Mass spectrometry is essential for confirming the molecular weight and analyzing the fragmentation stability of the difluoromethoxy group.[\[1\]](#)

Ionization & Molecular Ion[\[1\]](#)

- Mode: Electrospray Ionization (ESI) in Negative Mode (

) is preferred due to the acidic phenolic proton.[\[1\]](#)

- Parent Ion (

): 204.1 (

).[\[1\]](#)

- Isotope Pattern: The presence of Nitrogen follows the standard "Nitrogen Rule" (odd molecular weight = odd number of nitrogens).[\[1\]](#)

Diagnostic Fragmentation Pathway

The fragmentation logic allows for the differentiation of the target from potential isomers (e.g., 2-nitro-5-(difluoromethoxy)phenol).[\[1\]](#)

- Loss of

(

): Cleavage of the ether bond is a primary pathway.[\[1\]](#)

- Loss of

(

): Characteristic of nitroaromatics.[\[1\]](#)

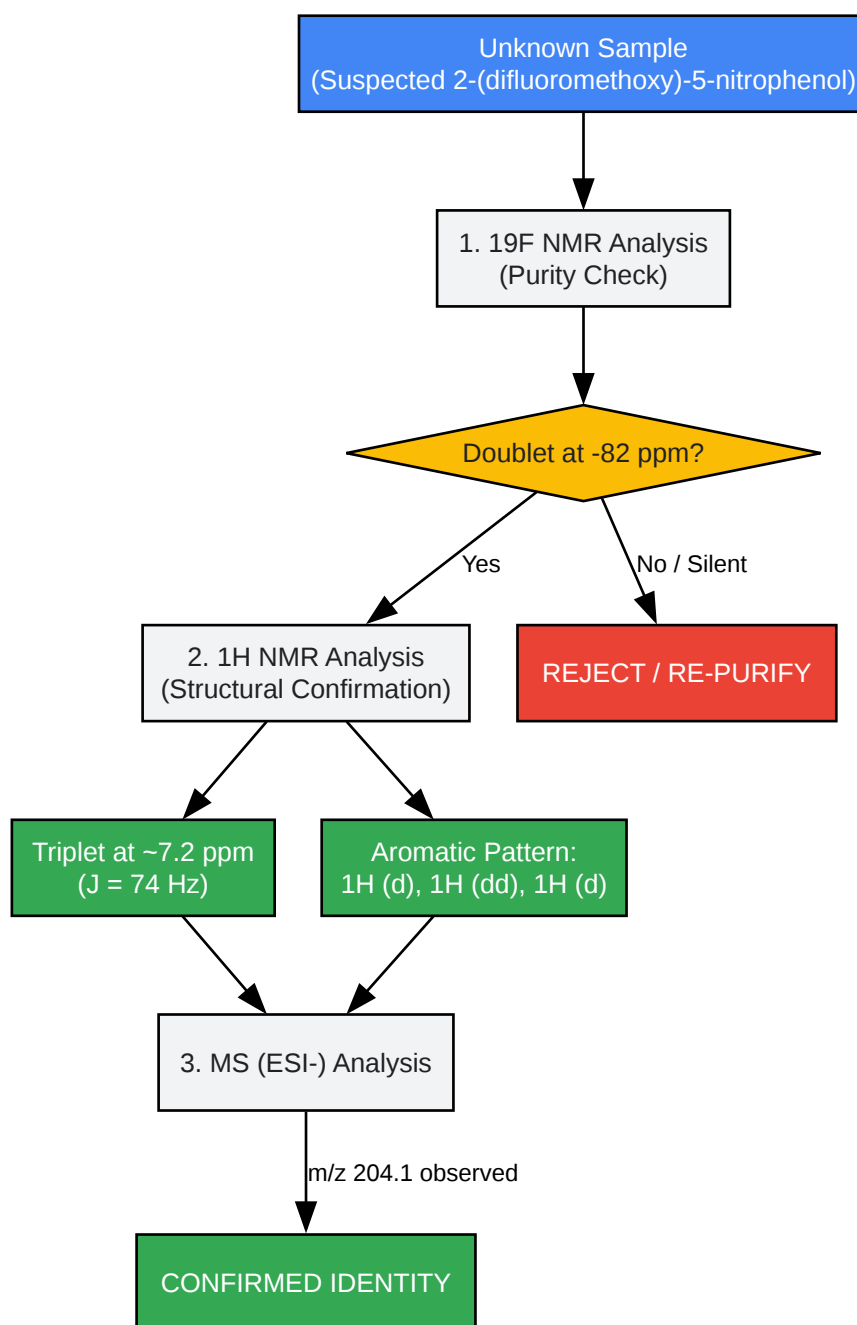
- Loss of

(

): Common in fluorinated aromatics, often leading to internal cyclization.[\[1\]](#)

Analytical Workflow & Logic

The following diagram illustrates the logical workflow for confirming the identity of 2-(difluoromethoxy)-5-nitrophenol, distinguishing it from common synthetic impurities (like 4-nitrocatechol).



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Figure 1: Step-by-step spectroscopic validation workflow for 2-(difluoromethoxy)-5-nitrophenol.

Experimental Protocols

Sample Preparation for Quantitative NMR (qNMR)

To ensure accurate integration of the broad phenolic proton and the splitting of the

group, solvent choice is critical.

- Solvent Selection: Use DMSO-

(99.9% D).[1]

- Reasoning:

often leads to broadening of the phenolic -OH signal and potential overlap with the aromatic region.[1] DMSO ensures a distinct, downfield -OH singlet (

).

- Concentration: Dissolve

of the solid analyte in

of solvent.

- Acquisition:

- Set relaxation delay (

) to

to allow full relaxation of the slow-relaxing nitro-aromatic protons.

- Acquire at least 64 scans to resolve the low-intensity satellites of the

satellites if checking for impurities.[1]

MS Sample Preparation[1]

- Solvent: Methanol (LC-MS grade).[1]

- Additives: Add

Ammonium Formate to enhance ionization in negative mode (

). Avoid Formic Acid if the signal is weak, as it may suppress ionization of the phenol.[1]

References

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Sources

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